

2-(Aminooxy)ethanamine dihydrochloride molecular weight and formula.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Aminooxy)ethanamine
dihydrochloride

Cat. No.: B125414

[Get Quote](#)

An In-Depth Technical Guide on 2-(Aminooxy)ethanamine Dihydrochloride

This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **2-(Aminooxy)ethanamine dihydrochloride**.

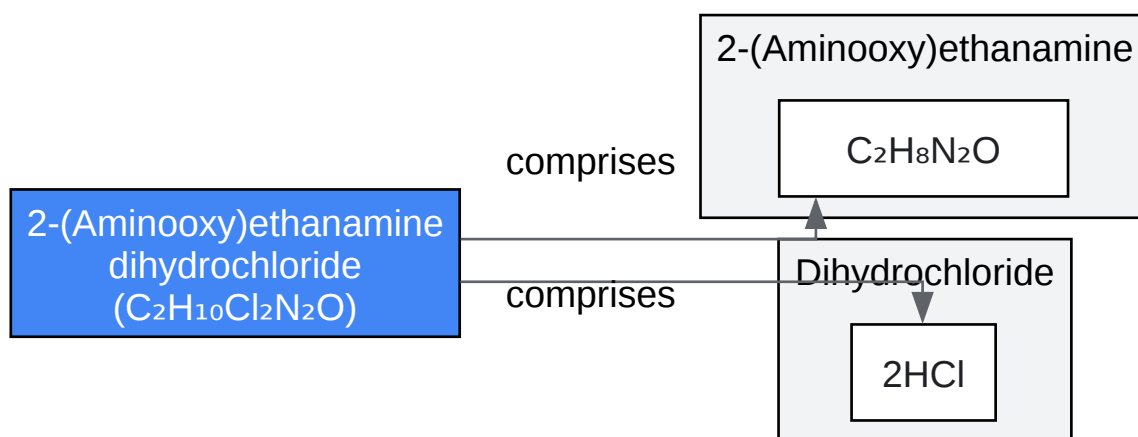
Core Chemical Properties

2-(Aminooxy)ethanamine dihydrochloride is a chemical compound used in various scientific research applications.[1] Its fundamental properties, including molecular formula and weight, are crucial for experimental design and execution.

Property	Value
Molecular Formula	$C_2H_{10}Cl_2N_2O$ [2][3][4] or $C_2H_8N_2O \cdot 2HCl$ [5]
Molecular Weight	149.02 g/mol [2][3][4]
Synonyms	O-(2-Aminoethyl)hydroxylamine dihydrochloride, 2-Aminoethoxyamine dihydrochloride[5]
CAS Number	37866-45-8[2][4][5]
Appearance	White Solid[5]

Molecular Structure and Composition

The structure of **2-(Aminooxy)ethanamine dihydrochloride** consists of a core ethanamine molecule with an aminooxy group, complexed with two hydrochloride molecules. This composition is critical for its chemical reactivity and properties.



[Click to download full resolution via product page](#)

Molecular composition of **2-(Aminooxy)ethanamine dihydrochloride**.

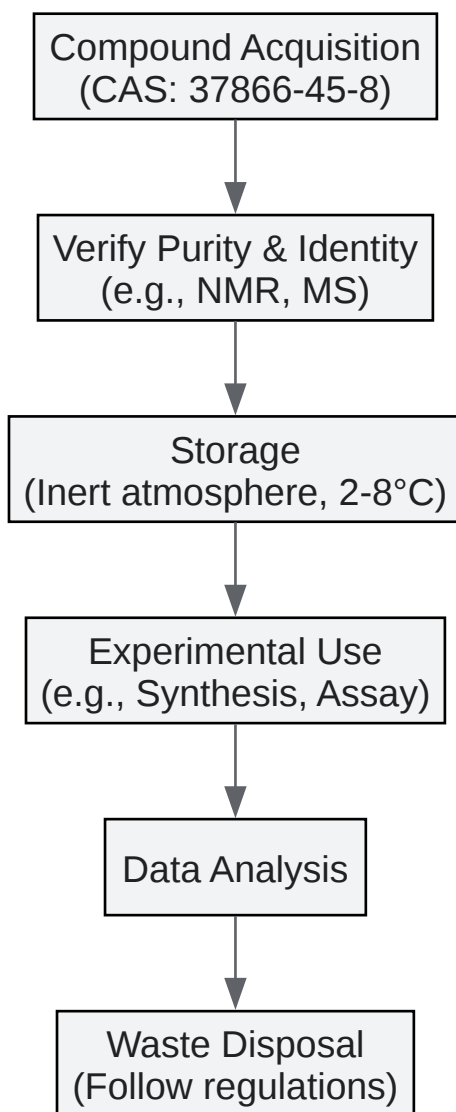
Experimental Protocols

Detailed experimental protocols involving this compound would be specific to the research application (e.g., synthesis of analogs, biological assays). As a starting point, handling and storage are critical.

Storage and Handling:

- Storage: Store at 2-8°C in an inert atmosphere.[4]
- Safety: May cause an allergic skin reaction.[1] It is recommended to wear protective gloves and clothing.[1] Avoid breathing dust.[1]

A logical workflow for utilizing this compound in a research setting is outlined below.



[Click to download full resolution via product page](#)

General experimental workflow for laboratory use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]

- 2. chemscene.com [chemscene.com]
- 3. cenmed.com [cenmed.com]
- 4. 37866-45-8|2-(Aminooxy)ethanamine dihydrochloride|BLD Pharm [bldpharm.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-(Aminooxy)ethanamine dihydrochloride molecular weight and formula.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125414#2-aminooxy-ethanamine-dihydrochloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com